

An In-depth Technical Guide to 2-Hydroxycyclopentanecarbaldehyde

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Compound of Interest

Compound Name: 2-Hydroxycyclopentanecarbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Hydroxycyclopentanecarbaldehyde**, a versatile bifunctional molecule with significant potential in organic synthesis and medicinal chemistry. This document moves beyond a simple datasheet to offer in-depth insights into its chemical properties, stereochemistry, synthesis, and applications, with a focus on the causality behind experimental choices and the validation of described protocols.

Core Molecular Identity and Properties

2-Hydroxycyclopentanecarbaldehyde is a cyclic organic compound featuring a five-membered ring functionalized with both a hydroxyl (-OH) and a formyl (-CHO) group on adjacent carbons. This unique arrangement of functional groups imparts a distinct reactivity profile, making it a valuable chiral building block in the synthesis of complex molecules.

CAS Number: The primary Chemical Abstracts Service (CAS) registry number for **2-Hydroxycyclopentanecarbaldehyde**, without specified stereochemistry, is 1080005-96-4.[1]
[2] It is crucial to note that due to the presence of two stereocenters at positions 1 and 2 of the cyclopentane ring, the molecule can exist as two pairs of enantiomers: (1R,2R) and (1S,2S) (the trans isomers), and (1R,2S) and (1S,2R) (the cis isomers). Each of these stereoisomers will have a unique CAS number. While specific CAS numbers for all stereoisomers of **2-Hydroxycyclopentanecarbaldehyde** are not readily available in public databases, related structures such as cis-2-hydroxy-1-cyclopentanecarboxylic acid (CAS No. 17502-28-2) highlight the importance of stereochemical assignment.[3]

Physicochemical Properties

A summary of the key computed physicochemical properties of **2-Hydroxycyclopentanecarbaldehyde** is presented in the table below. These values, primarily sourced from computational models, provide a foundational understanding of the molecule's behavior.[1]

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₂	PubChem[1]
Molecular Weight	114.14 g/mol	PubChem[1]
XLogP3	0.5	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	114.068079557 Da	PubChem[1]
Topological Polar Surface Area	37.3 Å ²	PubChem[1]

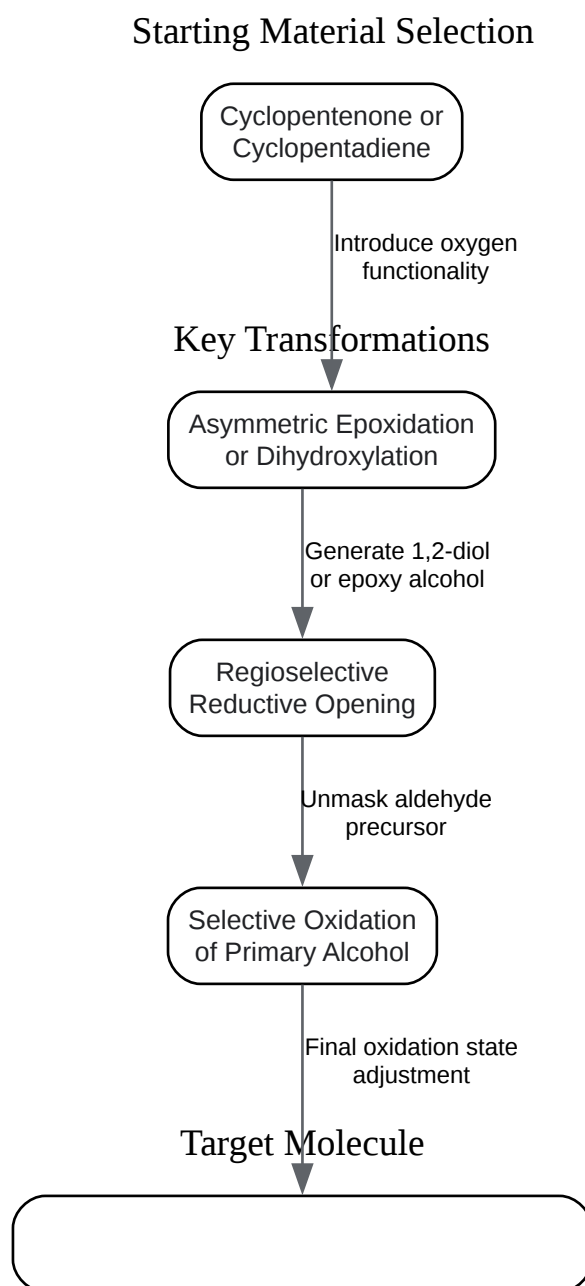
Synthesis and Stereocontrol: A Strategic Approach

The synthesis of **2-Hydroxycyclopentanecarbaldehyde**, particularly with stereocontrol, is a key challenge and a testament to the advances in modern organic synthesis. The choice of

synthetic route is dictated by the desired stereochemical outcome (cis or trans).

Conceptual Workflow for Diastereoselective Synthesis

The diastereoselective synthesis of **2-hydroxycyclopentanecarbaldehydes** generally involves the controlled introduction of the hydroxyl and formyl groups onto a cyclopentane scaffold. A logical workflow for achieving this is outlined below.



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Caption: A generalized workflow for the synthesis of **2-Hydroxycyclopentanecarbaldehyde**.

Protocol Example: Diastereoselective Synthesis of a Cyclopentanone Precursor

While a specific protocol for **2-Hydroxycyclopentanecarbaldehyde** is not readily found in the literature, a representative method for the diastereoselective synthesis of a related functionalized cyclopentanone provides valuable insights.^{[4][5]} This approach relies on the conjugate addition to a cyclopentenone, where stereocontrol is achieved through hydrogen bonding.

Step 1: Aza-Michael Addition to Cyclopentenone

- To a solution of a substituted cyclopentenone in a suitable solvent (e.g., dichloromethane), add the aniline nucleophile.
- The reaction is typically carried out at room temperature and monitored by thin-layer chromatography (TLC).
- The diastereoselectivity of this step is often high, driven by the directing effect of a nearby functional group, such as a tertiary alcohol, which can form a hydrogen bond with the incoming nucleophile.^[4]

Step 2: Purification and Characterization

- Upon completion, the reaction mixture is concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).
- The stereochemistry of the resulting functionalized cyclopentanone is confirmed using spectroscopic methods, such as NMR, and by comparison to analogous systems.

This protocol highlights a common strategy where existing stereocenters or directing groups are utilized to control the formation of new stereocenters. The resulting functionalized

cyclopentanone can then be further elaborated to the target **2-hydroxycyclopentanecarbaldehyde** through functional group interconversions.

Spectroscopic Characterization: Unveiling the Structure

The structural elucidation of **2-Hydroxycyclopentanecarbaldehyde** relies on a combination of spectroscopic techniques. Each method provides unique information about the molecule's connectivity and stereochemistry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aldehydic proton (δ 9-10 ppm), the proton on the carbon bearing the hydroxyl group (carbinol proton), and the protons of the cyclopentane ring. The coupling constants between the protons on C1 and C2 are diagnostic of the relative stereochemistry (cis or trans).[\[6\]](#)[\[7\]](#)[\[8\]](#)
- ^{13}C NMR:** The carbon NMR spectrum will exhibit a downfield signal for the carbonyl carbon of the aldehyde (δ 190-215 ppm). The carbon attached to the hydroxyl group will also have a characteristic chemical shift.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Infrared (IR) Spectroscopy

The IR spectrum will display a strong absorption band for the carbonyl ($\text{C}=\text{O}$) stretching vibration of the aldehyde, typically in the range of $1720\text{-}1740\text{ cm}^{-1}$. A broad absorption band corresponding to the O-H stretching vibration of the hydroxyl group is also expected around $3200\text{-}3600\text{ cm}^{-1}$.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Mass Spectrometry (MS)

Mass spectrometry will provide the molecular weight of the compound. Fragmentation patterns, such as the loss of water or the formyl group, can further confirm the structure.[\[9\]](#)

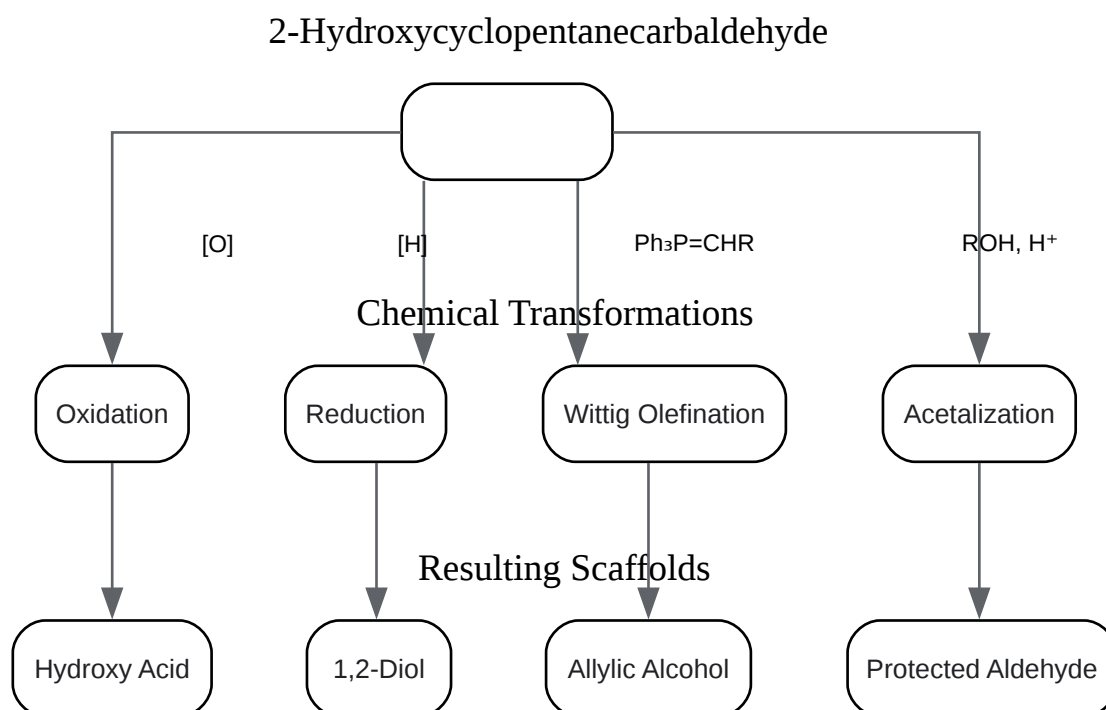
Reactivity and Synthetic Utility

The synthetic utility of **2-Hydroxycyclopentanecarbaldehyde** stems from the presence of two reactive functional groups. The aldehyde can undergo a wide range of nucleophilic additions

and condensation reactions, while the hydroxyl group can be involved in esterifications, etherifications, and oxidations.[10]

Key Reactions and Transformations

The interplay between the hydroxyl and aldehyde groups allows for a rich chemistry, enabling the construction of complex molecular architectures.



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Caption: Key reaction pathways of **2-Hydroxycyclopentanecarbaldehyde**.

Applications in Drug Discovery and Medicinal Chemistry

Chiral molecules containing hydroxyl and carbonyl functionalities are prevalent motifs in many biologically active compounds and natural products. As such, **2-**

Hydroxycyclopentanecarbaldehyde represents a valuable chiral building block for drug discovery.[11][12]

The aldehyde functional group, while sometimes considered a liability due to its reactivity, can also be a key feature for covalent modification of biological targets, a strategy of growing interest in drug development.^[13] The cyclopentane scaffold provides a rigid framework that can be used to orient functional groups in a defined three-dimensional space, which is critical for optimizing interactions with protein binding sites.

Potential applications in medicinal chemistry include:

- **Synthesis of Prostaglandin Analogs:** The cyclopentane core is a key structural feature of prostaglandins, which are involved in a wide range of physiological processes.
- **Development of Antiviral and Anticancer Agents:** Many nucleoside analogs with antiviral and anticancer activity are based on five-membered ring systems.
- **As a Scaffold for Combinatorial Chemistry:** The bifunctional nature of **2-Hydroxycyclopentanecarbaldehyde** allows for the divergent synthesis of libraries of related compounds for high-throughput screening.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **2-Hydroxycyclopentanecarbaldehyde**. It is advisable to consult the Safety Data Sheet (SDS) from the supplier for detailed information on toxicity, handling, and storage. In general, it should be handled in a well-ventilated fume hood, and personal protective equipment, including gloves and safety glasses, should be worn.

Conclusion

2-Hydroxycyclopentanecarbaldehyde is a versatile and valuable building block for organic synthesis and medicinal chemistry. Its unique combination of a hydroxyl and an aldehyde group on a cyclopentane scaffold, along with its inherent chirality, provides a powerful tool for the construction of complex and biologically active molecules. A thorough understanding of its synthesis, stereochemistry, and reactivity is essential for harnessing its full potential in the development of new therapeutics and other advanced materials.

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